

Structural Analysis and Comparative Guide: 2-Bromo-4-chloro-5-methylphenol

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Compound of Interest

Compound Name: 2-Bromo-4-chloro-5-methylphenol

CAS No.: 112135-31-6

Cat. No.: B3082286

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Executive Summary

In advanced organic synthesis, agrochemical development, and pharmaceutical manufacturing, polyhalogenated phenols serve as indispensable building blocks. **2-Bromo-4-chloro-5-methylphenol** (CAS: 112135-31-6) is a highly specialized intermediate. Its value lies in its orthogonal reactivity: the distinct bond dissociation energies of the C-Br and C-Cl bonds allow for sequential, site-selective cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations).

As a Senior Application Scientist, I have designed this guide to objectively compare **2-Bromo-4-chloro-5-methylphenol** with its common alternatives, and to provide self-validating, causally-explained protocols for its structural verification. Ensuring the correct regiochemistry of the halogen substituents is paramount, as positional isomers drastically alter downstream reaction trajectories.

Comparative Physicochemical Profiling

When selecting a halogenated phenol for library synthesis, researchers must weigh steric hindrance, electronic effects (inductive withdrawal), and the potential for intramolecular halogen

bonding. Below is a structural and functional comparison of **2-Bromo-4-chloro-5-methylphenol** against two widely used alternatives.

Property / Feature	2-Bromo-4-chloro-5-methylphenol [1]	4-Chloro-3-methylphenol (PCMC) [2]	2-Bromo-4-chlorophenol
CAS Number	112135-31-6	59-50-7	695-96-5
Molecular Formula	C ₇ H ₆ BrClO	C ₇ H ₇ ClO	C ₆ H ₄ BrClO
Molecular Weight	221.48 g/mol	142.58 g/mol	207.45 g/mol
Halogen Substitution	Di-halogenated (Br at C2, Cl at C4)	Mono-halogenated (Cl at C4)	Di-halogenated (Br at C2, Cl at C4)
Steric Profile	High (Methyl at C5 adjacent to Cl)	Low-Moderate	Moderate (No methyl group)
Primary Application	Precursor for complex, multi-substituted biaryls via orthogonal coupling.	Antimicrobial preservative, disinfectant, and simple ether synthesis.	Intermediate for simple halogenated agrochemicals.
Reactivity Advantage	Allows sequential C-Br then C-Cl functionalization.	High reactivity at the free ortho/para positions.	Good baseline for C-Br coupling, but lacks the steric tuning of the methyl group.

Mechanistic Structural Analysis

Validating the structure of **2-Bromo-4-chloro-5-methylphenol** requires a multi-modal analytical approach to definitively rule out positional isomers (such as 4-bromo-2-chloro-5-methylphenol).

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

In the ¹H NMR spectrum, the aromatic protons of **2-Bromo-4-chloro-5-methylphenol** (H-3 and H-6) appear as two distinct singlets. Because they are para to each other, they do not exhibit

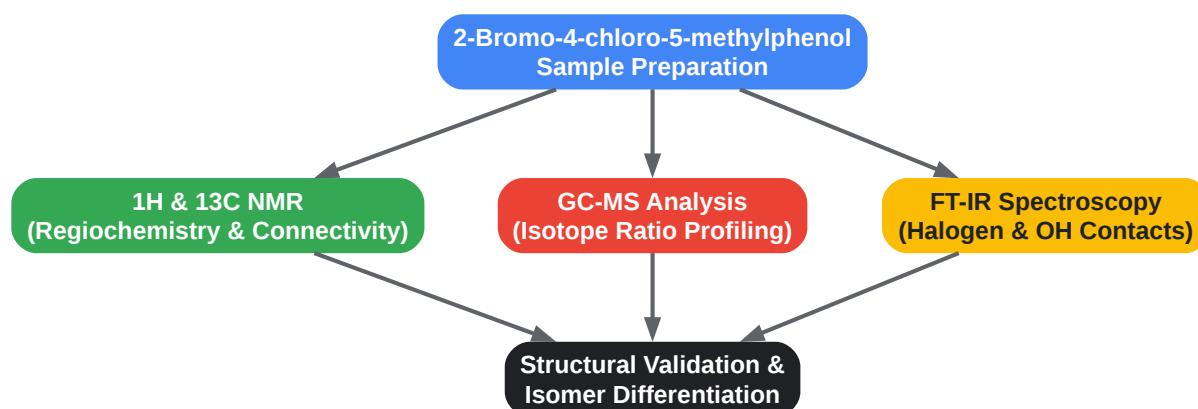
standard ortho- or meta-coupling (J-coupling), which immediately rules out adjacent proton isomers. The methyl group at C-5 appears as a sharp singlet (~2.3 ppm). ^{13}C NMR is critical for confirming the carbon-halogen bonds; the heavy-atom effect of bromine causes the C-Br carbon (C-2) to shift significantly upfield compared to the C-Cl carbon (C-4).

B. Mass Spectrometry (GC-MS) Isotope Profiling

The co-presence of bromine and chlorine generates a highly diagnostic isotopic signature. Bromine exists naturally as ^{79}Br and ^{81}Br in a ~1:1 ratio, while chlorine exists as ^{35}Cl and ^{37}Cl in a ~3:1 ratio. The resulting molecular ion cluster $[\text{M}]^+$ will display a mathematically precise 3:4:1 intensity ratio for the $\text{M} : \text{M}+2 : \text{M}+4$ peaks (m/z 220, 222, and 224). Any deviation from this ratio indicates contamination or a different halogenation state.

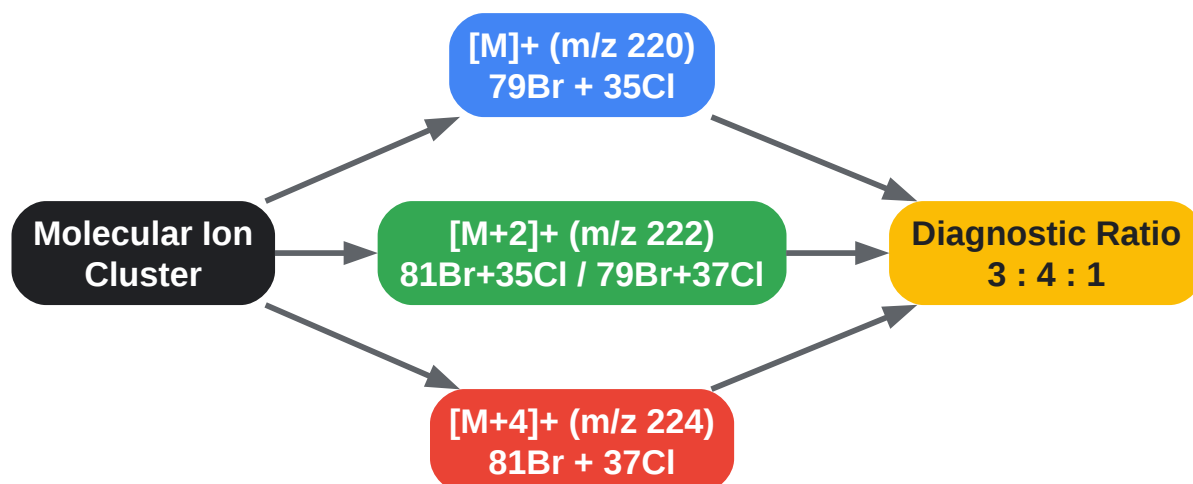
C. Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR is utilized to assess the O-H stretching frequencies. The presence of a bromine atom at the ortho position (C-2) induces intramolecular hydrogen bonding (Type I/II halogen contacts) [3], which broadens and shifts the phenolic O-H stretch to a lower wavenumber compared to non-ortho-halogenated alternatives like 4-Chloro-3-methylphenol.



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Caption: Analytical workflow for the structural validation of polyhalogenated phenols.



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Caption: Mass spectrometry isotopic distribution logic for one Bromine and one Chlorine atom.

Validated Experimental Protocols

To guarantee scientific integrity, the following methodologies are designed as self-validating systems. The causality behind each step is explicitly defined to ensure researchers understand why a parameter is chosen, rather than just what to do.

Protocol 1: High-Resolution GC-MS Isotope Profiling

- Step 1: System Suitability Validation. Inject a blank solvent followed by a known standard of 4-Chloro-3-methylphenol [2].
 - Causality & Validation: This confirms column inertness and verifies that the mass analyzer correctly reads the baseline 3:1 isotopic ratio for a single chlorine atom before introducing

the complex Br/Cl analyte.

- Step 2: Sample Preparation. Dissolve 1 mg of **2-Bromo-4-chloro-5-methylphenol** in 1 mL of GC-grade ethyl acetate.
- Step 3: Injection Parameters. Set the injector temperature to 250°C and use a split ratio of 1:50.
 - Causality: Polyhalogenated phenols are prone to thermal degradation and active-site adsorption in the inlet. A high split ratio minimizes the residence time in the hot glass liner, preventing peak tailing and preserving the true isotopic cluster ratio.
- Step 4: Data Acquisition. Scan from m/z 50 to 300. Extract the ion chromatogram for m/z 220, 222, and 224. Verify the 3:4:1 relative abundance.

Protocol 2: ^1H and ^{13}C NMR Acquisition

- Step 1: Solvent Selection. Dissolve 15 mg of the analyte in 0.6 mL of strictly anhydrous CDCl_3 containing 0.03% TMS.
 - Causality: Anhydrous solvent is critical. Trace D_2O impurities will rapidly exchange with the phenolic -OH proton, suppressing the -OH signal and obscuring the chemical shift data needed to analyze intramolecular halogen bonding.
- Step 2: ^1H Acquisition. Acquire 16 scans with a relaxation delay (D1) of 2 seconds.
- Step 3: ^{13}C Acquisition (Self-Validating). Acquire 512 scans with a relaxation delay of 3 seconds.
 - Causality & Validation: Halogen-bearing carbons (C-2 and C-4) lack attached protons and have long T1 relaxation times. A longer D1 delay ensures these quaternary carbons fully relax between pulses, preventing their signals from disappearing into the baseline noise.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 1732, 4-Chloro-3-methylphenol." PubChem. Available at:[\[Link\]](#)

- IUCr Journals. "Type II halogen...halogen contacts are halogen bonds - Structural analysis of halogenated phenols." International Union of Crystallography. Available at: [\[Link\]](#)
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